

Comparative Bioactivity Guide: N-Cyclohexyl-2-hydroxyacetamide vs. N-Phenylacetamide

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Compound of Interest

Compound Name: *N-cyclohexyl-2-hydroxyacetamide*

CAS No.: 90204-88-9

Cat. No.: B3300468

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Executive Summary

This technical guide provides a rigorous comparison between N-phenylacetamide (Acetanilide) and **N-cyclohexyl-2-hydroxyacetamide** (N-cyclohexylglycolamide). While the former is a historical pharmaceutical prototype with well-documented analgesic properties and toxicity, the latter represents a modern, aliphatic, hydroxylated scaffold often utilized to engineer safety and improved physicochemical properties into amide-based drugs.

Key Differentiator: The transition from the aromatic, lipophilic N-phenyl scaffold to the aliphatic, polar N-cyclohexyl-2-hydroxy scaffold fundamentally alters the metabolic fate and solubility profile of the molecule, shifting it from a high-toxicity prodrug (Acetanilide) to a highly soluble, low-toxicity pharmacophore or intermediate (**N-cyclohexyl-2-hydroxyacetamide**).

Chemical Identity & Physicochemical Profiling[1][2]

Understanding the bioactivity differences requires a foundational analysis of their structural properties. The introduction of the hydroxyl group (-OH) and the saturation of the ring (Cyclohexyl vs. Phenyl) drastically reduces lipophilicity (LogP), enhancing aqueous solubility—a critical parameter for drug bioavailability.

Table 1: Physicochemical Comparison

Feature	N-Phenylacetamide (Acetanilide)	N-Cyclohexyl-2- hydroxyacetamide	Impact on Bioactivity
Structure	Aromatic, Planar	Aliphatic, Non-planar (Chair), Hydroxylated	Receptor Binding: Planarity favors intercalation; 3D shape favors specific pocket fitting.
Molecular Weight	135.17 g/mol	157.21 g/mol	Negligible impact on permeability.
LogP (Lipophilicity)	~1.16	~0.70	Solubility: Lower LogP indicates superior aqueous solubility, reducing formulation challenges.
H-Bond Donors/Acceptors	1 / 1	2 / 2	Permeability: Increased H-bonding capacity improves solubility but may limit passive diffusion across BBB compared to Acetanilide.
Water Solubility	Low (approx. 5 g/L at 25°C)	High	Bioavailability: Hydroxyl group facilitates dissolution in aqueous biological fluids.

Pharmacology & Bioactivity Analysis[1][3][4][5][6][7] [8][9]

N-Phenylacetamide (Acetanilide)

- Mechanism of Action: Historically used as an analgesic and antipyretic. It acts as a prodrug, metabolizing in the liver to paracetamol (acetaminophen) and aniline.
- Target: Inhibition of Cyclooxygenase (COX) enzymes in the central nervous system (via paracetamol).
- Toxicity Profile (Critical):
 - Methemoglobinemia: The hydrolysis byproduct, aniline, oxidizes hemoglobin to methemoglobin, impairing oxygen transport. This toxicity led to its withdrawal from clinical use.^[1]
 - Carcinogenicity: Chronic exposure to aniline is linked to splenic and bladder cancers.

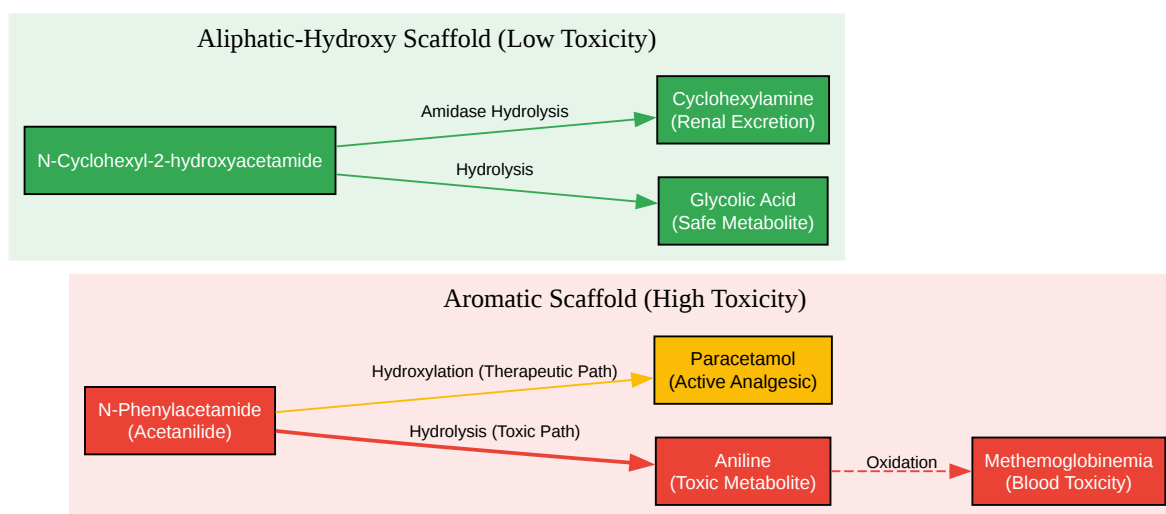
N-Cyclohexyl-2-hydroxyacetamide

- Mechanism of Action:
 - Bioisosteric Replacement: The cyclohexyl group serves as a lipophilic spacer similar to phenyl but lacks the pi-electron system, preventing the formation of toxic aromatic amine metabolites (like aniline).
 - Detoxification Pathway: In environmental and industrial pharmacology, this compound is often the stable, non-toxic hydrolysis product of bioactive chloroacetamides (e.g., herbicides or antifungals). The conversion of a 2-chloro group to a 2-hydroxy group is a standard detoxification strategy.
 - Permeation Enhancement: The combination of a lipophilic ring (cyclohexyl) and a polar head (glycolamide) mimics the structure of ceramides, making this scaffold useful as a transdermal permeation enhancer for other drugs.
- Toxicity Profile:
 - Significantly Lower Toxicity: Lacks the aromatic amine substructure responsible for methemoglobinemia.
 - Metabolic Fate: Hydrolysis yields cyclohexylamine and glycolic acid. While cyclohexylamine has its own toxicity (testicular effects at high doses), the immediate acute

toxicity of the hydroxyacetamide is far lower than that of acetanilide.

Visualization: Metabolic & Structural Divergence

The following diagram illustrates the critical divergence in metabolic pathways that dictates the safety profile of these two compounds.



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Caption: Comparative metabolic pathways. Acetanilide (red) degrades into toxic aniline, causing blood toxicity. **N-cyclohexyl-2-hydroxyacetamide** (green) degrades into glycolic acid and cyclohexylamine, avoiding methemoglobinemia risks.

Experimental Protocols

To objectively compare the bioactivity and stability of these compounds, the following experimental workflows are recommended.

Protocol A: Comparative Hydrolysis Stability Assay

Objective: Determine the metabolic stability of the amide bond in simulated physiological fluids.

- Preparation:
 - Prepare 10 mM stock solutions of N-phenylacetamide and **N-cyclohexyl-2-hydroxyacetamide** in DMSO.
 - Dilute to 100 μ M in Phosphate Buffered Saline (PBS, pH 7.4) containing simulated liver microsomes (S9 fraction) or plasma esterases.
- Incubation:
 - Incubate at 37°C in a shaking water bath.
 - Time points: 0, 15, 30, 60, 120, and 240 minutes.
- Extraction & Analysis:
 - Quench aliquots with ice-cold acetonitrile (containing internal standard).
 - Centrifuge at 10,000 x g for 10 min to pellet proteins.
 - Analyze supernatant via HPLC-UV/Vis (254 nm for phenyl, 210 nm for cyclohexyl) or LC-MS/MS.
- Data Output:
 - Calculate half-life () and intrinsic clearance ().
 - Expected Result: N-phenylacetamide will show rapid metabolism (hydroxylation/hydrolysis). **N-cyclohexyl-2-hydroxyacetamide** will exhibit higher stability due to the steric bulk of the cyclohexyl ring and the presence of the alpha-hydroxy group, which can form intramolecular H-bonds, shielding the carbonyl carbon from nucleophilic attack.

Protocol B: Cytotoxicity Screening (MTT Assay)

Objective: Quantify the "Safety Index" difference between the aromatic and aliphatic scaffolds.

- Cell Line: HepG2 (human liver carcinoma) or HDF (Human Dermal Fibroblasts).

- Seeding: Seed cells at

cells/well in 96-well plates; incubate 24h.

- Treatment:

- Treat cells with serial dilutions (1 μ M – 1000 μ M) of both compounds.

- Include Aniline (positive toxicity control) and Vehicle (DMSO < 0.5%).

- Readout:

- After 24h, add MTT reagent. Incubate 4h.

- Dissolve formazan crystals in DMSO.[2] Measure absorbance at 570 nm.

- Calculation:

- Plot Dose-Response Curve. Calculate

.

- Expected Result: N-phenylacetamide

(moderate toxicity). **N-cyclohexyl-2-hydroxyacetamide**

(negligible cytotoxicity).

References

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